

A Comprehensive Technical Guide to 2,4-Diaminophenol Sulfate

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Compound of Interest

Compound Name: 2,4-Diaminophenol Sulfate

Cat. No.: B1318981

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **2,4-Diaminophenol Sulfate**, a chemical intermediate with significant applications in the cosmetics industry and potential utility in various fields of chemical synthesis. This document furnishes its chemical identity, including CAS number and molecular formula, and explores its synthesis, analytical methodologies, and primary applications. Particular emphasis is placed on its role in oxidative hair dyeing, with detailed experimental protocols and a visualization of the reaction mechanism. While direct involvement in drug development is not prominently documented, its role as a versatile chemical precursor is highlighted, suggesting potential for broader applications in medicinal chemistry.

Chemical and Physical Properties

2,4-Diaminophenol Sulfate is the sulfate salt of 2,4-diaminophenol. It is a crystalline solid, typically appearing as a light gray to brown powder.^{[1][2]} Its chemical structure and key identifiers are summarized in the table below.

Property	Value	Reference(s)
CAS Number	74283-34-4	[1]
Molecular Formula	C ₆ H ₈ N ₂ O·H ₂ SO ₄	[2]
Molecular Weight	222.22 g/mol	[2]
Synonyms	Amidol (for the dihydrochloride salt), 4-Hydroxy-m-phenylenediammonium sulfate	[3]
Purity (typical)	≥98.0%	

Synthesis of 2,4-Diaminophenol Sulfate

The most prevalent method for the synthesis of 2,4-diaminophenol and its salts is the reduction of 2,4-dinitrophenol.[4] This transformation can be achieved through various reduction methods, including catalytic hydrogenation and metal-acid reduction.

Experimental Protocol: Catalytic Hydrogenation of 2,4-Dinitrophenol

This protocol is based on methodologies described in the patent literature, which detail the catalytic hydrogenation of 2,4-dinitrophenol to 2,4-diaminophenol.[5]

Materials:

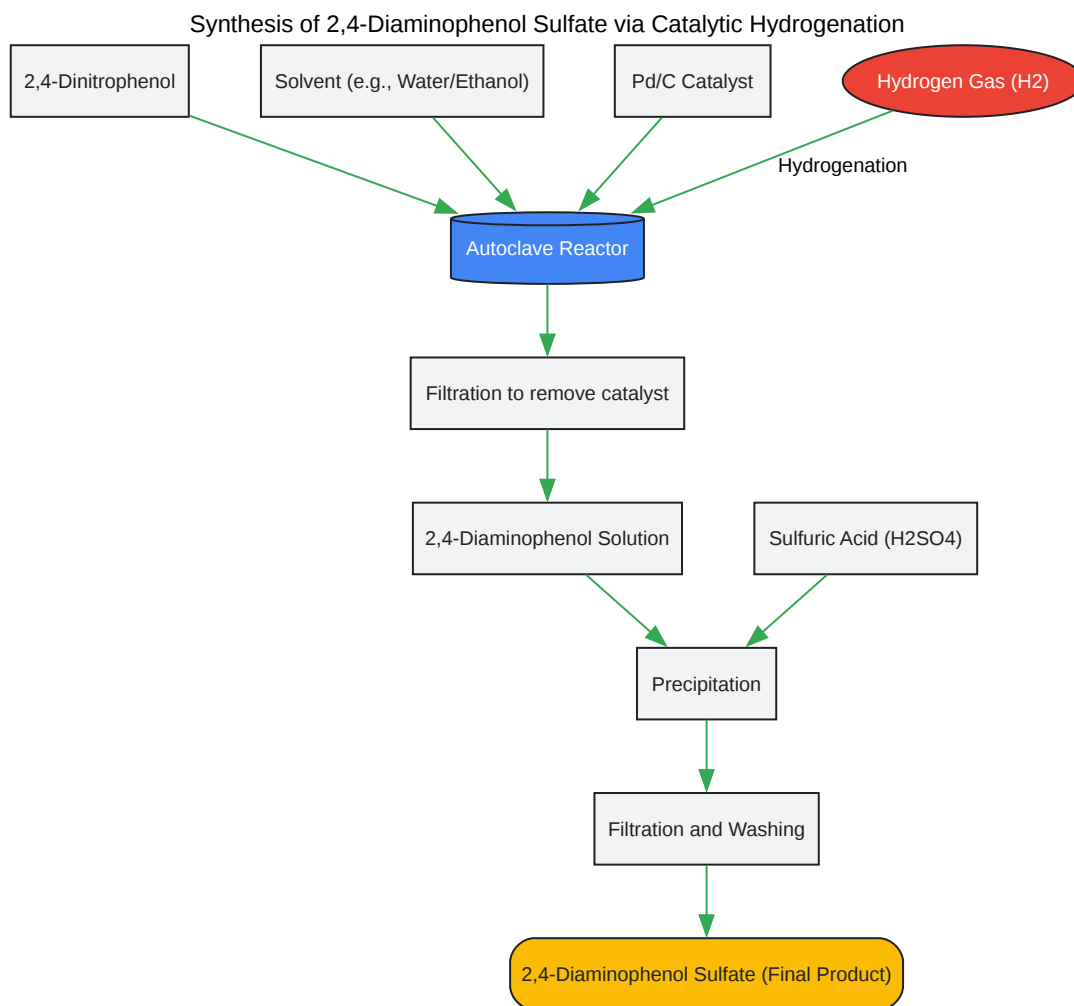
- 2,4-Dinitrophenol
- Palladium on carbon catalyst (e.g., 10% Pd/C)
- Solvent (e.g., water, ethanol, or a mixture)
- Pressurized hydrogen gas
- Sulfuric acid (for sulfate salt formation)
- Stirred autoclave reactor

Procedure:

- Charge the autoclave reactor with 2,4-dinitrophenol and the solvent.
- Add the palladium on carbon catalyst to the mixture.
- Seal the reactor and purge with an inert gas (e.g., nitrogen) to remove oxygen.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 1 to 60 atm).[5]
- Heat the mixture to the reaction temperature (e.g., 50°C to 150°C) with continuous stirring.[5]
- Monitor the reaction progress by measuring hydrogen uptake. The reaction is typically complete within a few hours.
- Once the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen.
- Filter the reaction mixture to remove the catalyst.
- To the filtrate containing 2,4-diaminophenol, slowly add a stoichiometric amount of sulfuric acid to precipitate **2,4-Diaminophenol Sulfate**.
- Isolate the precipitated product by filtration, wash with a suitable solvent (e.g., ethanol), and dry under vacuum.

Yields: The process is reported to result in high yields of the desired product, with up to 93% for 2,4-diaminophenol.[5]

Synthesis Workflow for **2,4-Diaminophenol Sulfate**



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Caption: A flowchart illustrating the key steps in the synthesis of **2,4-Diaminophenol Sulfate**.

Analytical Methods

High-performance liquid chromatography (HPLC) is a common and effective method for the analysis of 2,4-diaminophenol and its salts in various matrices, including cosmetic formulations.

Experimental Protocol: HPLC Analysis of 2,4-Diaminophenol Sulfate

This protocol provides a general framework for the HPLC analysis of **2,4-Diaminophenol Sulfate**.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC)
- UV-Vis or Diode Array Detector (DAD)
- Reverse-phase C18 column

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid (for mobile phase adjustment)
- **2,4-Diaminophenol Sulfate** standard

Procedure:

- **Standard Preparation:** Accurately weigh a known amount of **2,4-Diaminophenol Sulfate** standard and dissolve it in a suitable solvent (e.g., a mixture of water and acetonitrile) to prepare a stock solution. Prepare a series of calibration standards by diluting the stock solution.
- **Sample Preparation:** Dissolve the sample containing **2,4-Diaminophenol Sulfate** in the mobile phase or a compatible solvent. Filter the sample through a 0.45 µm syringe filter

before injection.

- Chromatographic Conditions:
 - Mobile Phase: A mixture of an aqueous buffer (e.g., water with phosphoric acid) and an organic solvent (e.g., acetonitrile).[6] The composition can be isocratic or a gradient.
 - Flow Rate: Typically 1.0 mL/min.
 - Column Temperature: Ambient or controlled (e.g., 25°C).
 - Detection Wavelength: Monitor the absorbance at a wavelength where 2,4-diaminophenol has maximum absorbance.
 - Injection Volume: Typically 10-20 µL.
- Analysis: Inject the standards and samples into the HPLC system. Identify the peak corresponding to 2,4-diaminophenol based on its retention time compared to the standard. Quantify the amount of **2,4-Diaminophenol Sulfate** in the sample by comparing its peak area to the calibration curve generated from the standards.

Applications

Oxidative Hair Dyes

The primary industrial application of **2,4-Diaminophenol Sulfate** is as a "coupler" or "secondary intermediate" in permanent hair dye formulations.

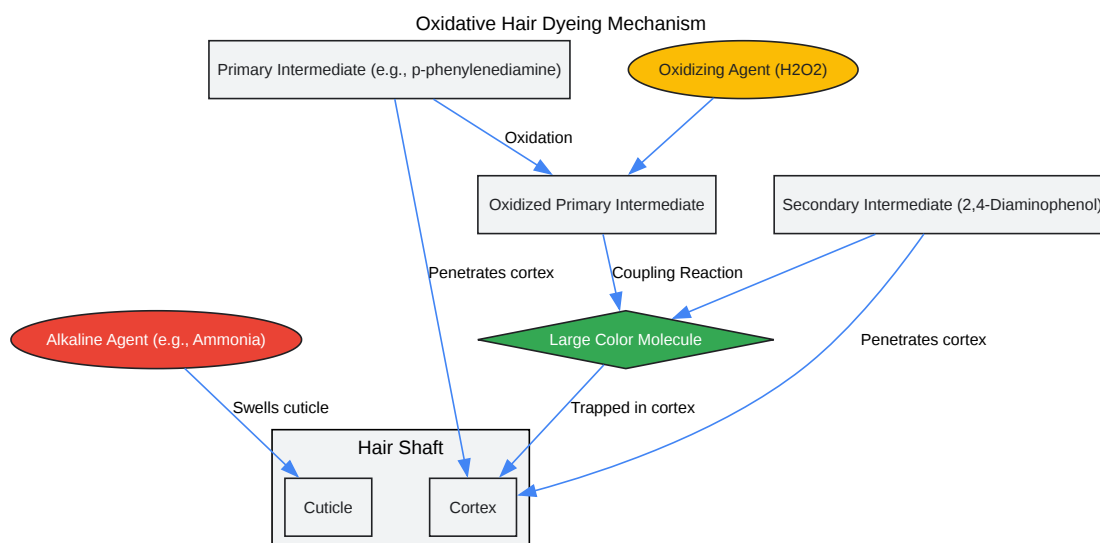
Mechanism of Action: Permanent hair dyeing is an oxidative process that occurs within the hair shaft.[7][8] The process involves the following key steps:

- Alkalizing Agent: An alkaline substance, such as ammonia, swells the hair cuticle, allowing the dye precursors to penetrate the cortex.[7]
- Oxidizing Agent: An oxidizing agent, typically hydrogen peroxide, oxidizes the primary intermediates (e.g., p-phenylenediamine).
- Coupling Reaction: The oxidized primary intermediates are highly reactive and rapidly couple with secondary intermediates, such as 2,4-diaminophenol, to form large, colored molecules.

[9]

- Color Formation: These newly formed color molecules are too large to be easily washed out of the hair shaft, resulting in a permanent color change.[7]

Mechanism of Oxidative Hair Dyeing



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Caption: A simplified diagram showing the key steps in the formation of permanent hair color.

Chemical Intermediate in Organic Synthesis

2,4-Diaminophenol is a versatile building block in organic synthesis due to the presence of two nucleophilic amino groups and a hydroxyl group.^[10] It can be used in the synthesis of various heterocyclic compounds and other complex organic molecules. Its dihydrochloride salt has been noted as an intermediate in the synthesis of analgesic and antipyretic drugs.^[11]

Biological Activity and Drug Development Potential

While **2,4-Diaminophenol Sulfate** is primarily used in the cosmetics industry, the broader class of aminophenol derivatives has been investigated for various biological activities. Studies on other aminophenol derivatives have shown potential antimicrobial, antidiabetic, and DNA-interacting properties, suggesting that they could serve as scaffolds for the development of new therapeutic agents.^[12] For instance, some o-aminophenol derivatives have been evaluated for their pharmacokinetic and toxicological profiles in the context of drug development.^[13]

However, there is currently a lack of specific research directly linking **2,4-Diaminophenol Sulfate** to defined signaling pathways or active drug development programs. Its established use as a chemical intermediate suggests that its derivatives could be synthesized and screened for a wide range of biological activities. Further research is needed to explore the pharmacological potential of this compound and its analogs.

Safety Information

2,4-Diaminophenol and its salts are known to be skin and eye irritants. In the context of hair dyes, the Cosmetic Ingredient Review (CIR) Expert Panel has concluded that 2,4-Diaminophenol and its dihydrochloride salt are safe for use in hair dyes at concentrations up to 0.2% (as the free base).^[3] It is important to handle this compound with appropriate personal protective equipment in a laboratory or industrial setting.

Conclusion

2,4-Diaminophenol Sulfate is a well-characterized chemical with a primary, established application in the formulation of oxidative hair dyes. Its synthesis and analytical methods are well-documented, providing a solid foundation for its use in research and manufacturing. While its direct role in drug development is not yet defined, its chemical functionality as a diaminophenol makes it and its derivatives interesting candidates for further investigation in

medicinal chemistry. This guide provides the foundational technical information necessary for researchers and scientists to understand and utilize this compound in their respective fields.

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